

2-Bromobutanenitrile hazard information

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Compound Focus: 2-Bromobutanenitrile

CAS No.: 41929-78-6

Cat. No.: S1921756

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Hazard Classification and Properties

The table below summarizes the identified physical property and hazard information for **2-Bromobutanenitrile** [1].

Property	Value / Description
CAS Number	41929-78-6
Molecular Formula	C ₄ H ₆ BrN
Molecular Weight	148 g/mol
Boiling Point	69-73 °C at 10 Torr
Density	1.4766 g/cm ³
GHS Signal Word	Danger

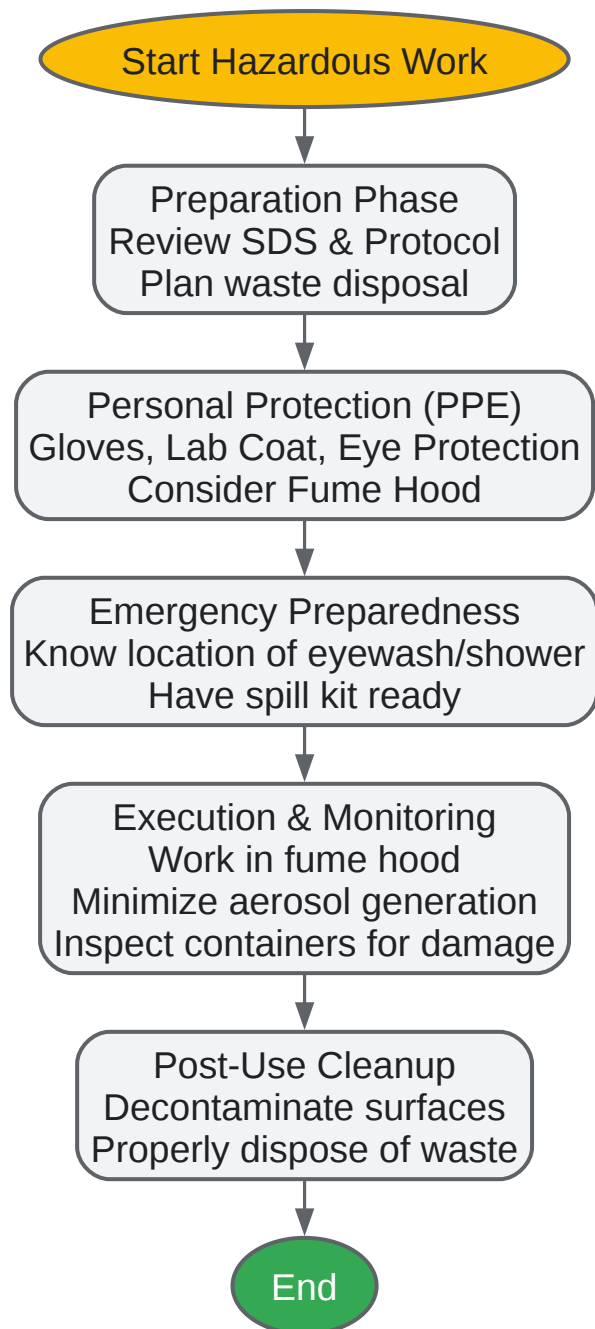
Hazards and Precautionary Measures

The following table details the specific hazards and the corresponding precautionary statements as per the Globally Harmonized System (GHS) [1].

Category	Details
	<p> Hazard Statements H301: Toxic if swallowed H314: Causes severe skin burns and eye damage H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation </p> <p>Precautionary Statements P260: Do not breathe dust/fume/gas/mist/vapours/spray. P264: Wash hands and skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P280: Wear protective gloves/protective clothing/eye protection/face protection. P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting. P302+P352: IF ON SKIN: Wash with plenty of soap and water. P303+P361+P353: IF ON SKIN (or hair): Remove/Take off immediately all contaminated clothing. Rinse skin with water/shower. P304+P340: IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P310: Immediately call a POISON CENTER or doctor/physician. P332+P313: If skin irritation occurs: Get medical advice/attention. P362+P363: Take off contaminated clothing and wash it before reuse. P405: Store locked up. P501: Dispose of contents/container in accordance with local regulations. </p>

General Safe Handling Workflow

For safe handling of hazardous chemicals like **2-Bromobutanenitrile**, a structured workflow is essential. The diagram below outlines the key steps from preparation to disposal.



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Information Gaps and Further Research

The search results lack the detailed experimental data, toxicological studies, and first-aid protocols required for a full whitepaper. To perform a comprehensive risk assessment, you would need to investigate:

- **Detailed Toxicological Data:** Information such as LD₅₀, permissible exposure limits (PELs), and specific target organ toxicity.
- **Stability and Reactivity:** Its compatibility with common materials, and decomposition products.
- **Advanced First-Aid Measures:** Specific medical procedures for exposure.
- **Ecological Impact:** Environmental fate and toxicity data.

I recommend consulting the following resources for more complete safety information:

- **Full Safety Data Sheet (SDS):** Obtain the SDS from a commercial supplier of **2-Bromobutanenitrile**.
- **Specialized Databases:** Search toxicological databases like TOXNET (via NIH/NLM) or regulatory sites from OSHA and ECHA.

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References

1. 2-bromobutanenitrile | 41929-78-6 [amp.chemicalbook.com]

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